

Dowtherm Q: A Comprehensive Technical Guide for Laboratory Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dowtherm Q

Cat. No.: B12700112

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **Dowtherm Q** heat transfer fluid for laboratory use. **Dowtherm Q** is a synthetic organic fluid, composed of a mixture of diphenylethane and alkylated aromatics, designed for high-performance in liquid-phase heat transfer systems. Its robust thermal stability and excellent low-temperature pumpability make it a superior alternative to standard hot oils in a variety of research and development applications, including pharmaceutical manufacturing and chemical processing.

Core Technical Data

The following tables summarize the key physical, thermal, and safety properties of **Dowtherm Q**, providing a comprehensive overview for its integration into laboratory workflows.

Table 1: General Properties of Dowtherm Q

Property	Value
Composition	Mixture of Diphenylethane and Alkylated Aromatics
Color	Clear to Light Yellow
Recommended Temperature Range	-35°C to 330°C (-30°F to 625°F)
Molecular Weight (average)	190
Atmospheric Reflux Boiling Point	267°C (513°F)

Table 2: Safety and Flammability Data

Property	Value
Flash Point (Closed Cup)	120°C (249°F)
Fire Point (C.O.C.)	124°C (255°F)
Autoignition Temperature (ASTM E659-78)	412°C (773°F)
Upper Flammability Limit (% vol in air)	5.5 at 190°C (375°F)
Lower Flammability Limit (% vol in air)	0.55 at 135°C (275°F)

Table 3: Saturated Liquid Properties (SI Units)

Temperature (°C)	Specific Heat (kJ/kg·K)	Density (kg/m ³)	Thermal Conductivity (W/m·K)	Viscosity (mPa·s)	Vapor Pressure (bar)
-35	1.478	1011.4	0.1280	46.60	-
0	1.589	980.5	0.1244	7.56	-
50	1.742	946.9	0.1182	2.50	-
100	1.896	913.3	0.1121	1.17	-
150	2.051	879.7	0.1060	0.68	0.01
200	2.208	846.1	0.0999	0.45	0.03
250	2.364	812.5	0.0938	0.32	0.14
300	2.520	778.9	0.0877	0.24	0.45

Table 4: Saturated Liquid Properties (English Units)

Temperature (°F)	Specific Heat (Btu/lb·°F)	Density (lb/ft ³)	Thermal Conductivity (Btu/hr·ft·°F)	Viscosity (cP)	Vapor Pressure (psia)
-30	0.353	62.84	0.0741	29.0	-
0	0.366	62.05	0.0730	14.7	-
50	0.387	60.74	0.0712	5.42	-
100	0.409	59.43	0.0693	2.50	-
150	0.429	58.12	0.0672	1.38	0.01
200	0.450	56.81	0.0650	0.88	0.03
250	0.471	55.50	0.0627	0.61	0.14
300	0.491	54.18	0.0604	0.46	0.45

Experimental Protocols: Temperature Control in a Jacketed Laboratory Reactor

Precise temperature control is critical in many chemical synthesis and drug development processes. **Dowtherm Q** is ideally suited for use as a heat transfer fluid in jacketed laboratory reactors to maintain stable and uniform reaction temperatures.

Objective: To perform a temperature-controlled chemical synthesis using a jacketed glass reactor with **Dowtherm Q** as the heat transfer fluid.

Materials and Equipment:

- Jacketed glass reactor (e.g., 1L) with overhead stirrer
- Thermostatic circulator (heating/cooling bath) compatible with the temperature range of the experiment
- Insulated tubing and appropriate connectors
- **Dowtherm Q** heat transfer fluid
- Reactants, solvents, and other necessary chemicals for the specific synthesis
- Standard laboratory glassware and safety equipment (fume hood, personal protective equipment)

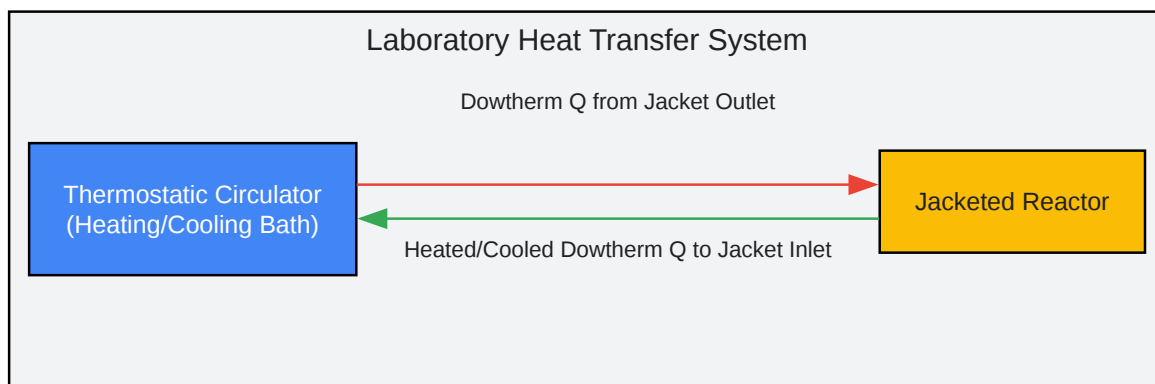
Methodology:

- System Setup:
 - Assemble the jacketed reactor system within a fume hood.
 - Connect the insulated tubing from the thermostatic circulator to the inlet and outlet ports of the reactor jacket. Ensure all connections are secure to prevent leaks.
 - Place a temperature probe within the reactor to monitor the internal reaction temperature.
- Filling the Heat Transfer Loop:

- Carefully fill the reservoir of the thermostatic circulator with **Dowtherm Q**.
- Prime the pump of the circulator to circulate the fluid through the tubing and the reactor jacket, ensuring there are no air locks in the system.
- Top off the circulator reservoir with **Dowtherm Q** as needed.
- Reaction Procedure:
 - Charge the reactor with the desired reactants and solvents.
 - Set the desired temperature on the thermostatic circulator. The circulator will heat or cool the **Dowtherm Q** and pump it through the reactor jacket to bring the internal reaction mixture to the setpoint.
 - Once the desired temperature is reached and stable, initiate the reaction (e.g., by adding a catalyst or starting the overhead stirrer).
 - Monitor the internal temperature throughout the reaction and adjust the circulator setpoint as needed for any temperature ramping or cooling steps.
- Shutdown and Cleaning:
 - Upon completion of the reaction, cool the system to a safe handling temperature.
 - Drain the **Dowtherm Q** from the reactor jacket back into the circulator reservoir or a designated waste container.
 - Clean the reactor and associated glassware according to standard laboratory procedures.

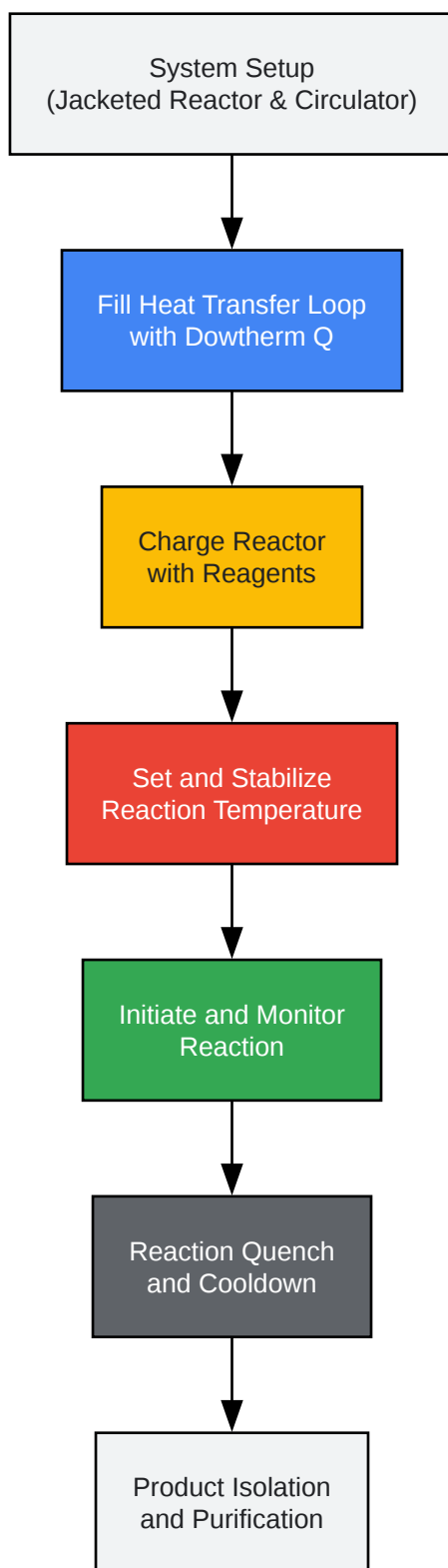
Visualizations

The following diagrams illustrate the logical flow of a typical laboratory heat transfer system and a generalized experimental workflow for a temperature-controlled synthesis.



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Caption: Logical diagram of a closed-loop heat transfer system.



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Caption: Experimental workflow for a temperature-controlled synthesis.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com